

hazards and safety precautions for 4-Bromo-2-fluoro-3-methylbenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-3-methylbenzonitrile

Cat. No.: B1525807

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An In-Depth Technical Guide to the Hazards and Safety Precautions for 4-Bromo-2-fluoro-3-methylbenzonitrile

This guide provides a comprehensive overview of the potential hazards and essential safety protocols for handling **4-Bromo-2-fluoro-3-methylbenzonitrile** in a research and development setting. As a substituted benzonitrile, this compound is a valuable intermediate in medicinal chemistry and materials science. However, its chemical structure necessitates a rigorous and informed approach to safety to mitigate risks effectively. This document is intended for researchers, scientists, and drug development professionals who may handle this compound.

Compound Identification and Physicochemical Properties

A foundational understanding of the compound's identity is the first step in a thorough safety assessment.

- IUPAC Name: **4-bromo-2-fluoro-3-methylbenzonitrile**[\[1\]](#)
- CAS Number: 1114546-30-3[\[1\]](#)
- Molecular Formula: C₈H₅BrFN[\[1\]](#)
- Molecular Weight: 214.03 g/mol [\[1\]](#)

- Appearance: Typically a white to off-white solid or crystalline powder.

The presence of a nitrile group ($-C\equiv N$), a bromine atom, and a fluorine atom on the benzene ring defines its reactivity and toxicological profile. Nitriles can be toxic, and halogenated aromatic compounds often present absorption and irritation risks.

Hazard Identification and GHS Classification

4-Bromo-2-fluoro-3-methylbenzonitrile is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary risks are associated with acute toxicity and irritation.^{[1][2]} The "Warning" signal word indicates a moderate level of hazard.^{[1][3]}

GHS Hazard Pictograms	Hazard Summary			
	Signal Word: Warning	Acute Toxicity (Oral, Dermal, Inhalation)	Skin Irritant	Serious Eye Irritant

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Caption: GHS Pictogram and associated hazards for the compound.

The following table summarizes the GHS classification, providing a clear, at-a-glance reference for laboratory personnel.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2]

Engineering Controls: The First Line of Defense

The causality behind recommending specific engineering controls lies in the compound's potential for aerosolization and its inhalation toxicity. All manipulations of solid **4-Bromo-2-fluoro-3-methylbenzonitrile** must be performed within a certified chemical fume hood.

Rationale:

- Inhalation Hazard (H332): The fine, crystalline nature of the solid allows it to be easily aerosolized during weighing and transfer. A fume hood maintains negative pressure, ensuring that any airborne particles are captured and exhausted away from the operator's breathing zone.[4]
- Containment: A fume hood provides a physical barrier that contains potential spills and prevents the contamination of the general laboratory environment.

The air velocity at the fume hood sash should be verified to be within the institution's specified range (typically 80-120 fpm) before commencing work.

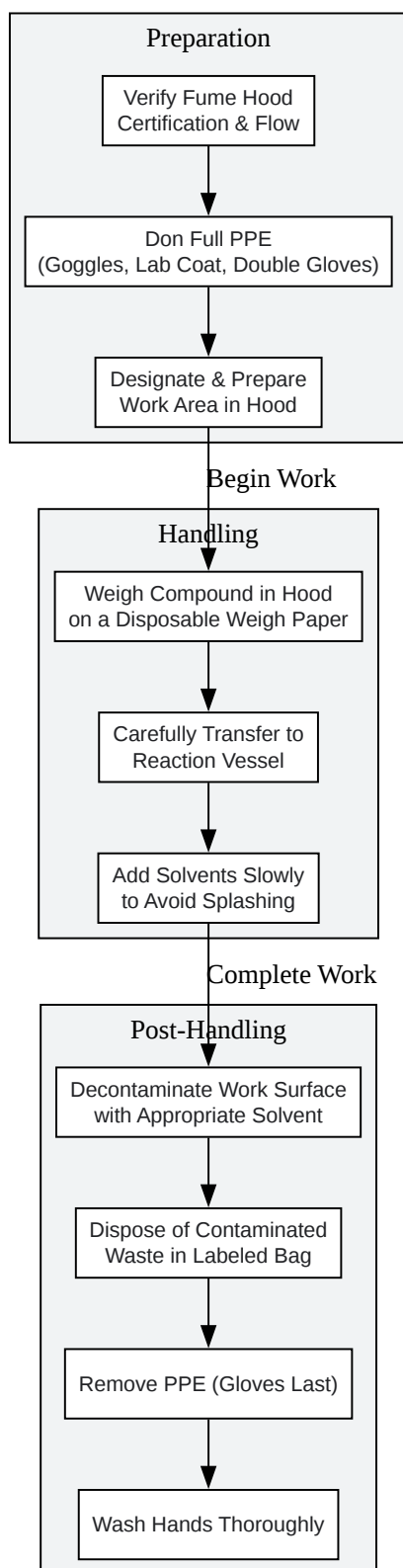
Personal Protective Equipment (PPE): A Mandate for Safe Handling

A robust PPE protocol is non-negotiable. The selection of specific PPE is directly correlated with the identified hazards of skin absorption, irritation, and serious eye damage.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Goggles must provide a complete seal around the eyes. A face shield is required over the goggles during procedures with a high risk of splashing (e.g., dissolution, reaction quenching). [5] [6] [7]
Hands	Double Nitrile Gloves	For incidental contact, double-gloving with standard nitrile gloves is the minimum requirement. Gloves must be inspected for integrity before use and changed immediately upon contamination or after a maximum of two hours of use. [5] [6] [7]
Body	Chemical-Resistant Lab Coat	A fully buttoned, long-sleeved lab coat is mandatory to protect against skin contact from spills. [7]
Respiratory	NIOSH-Approved Respirator	A respirator is generally not required if all work is conducted within a certified fume hood. For spill cleanup or in situations where ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used. [6] [8]

Standard Operating Procedure: Safe Handling Workflow

Adherence to a validated workflow is critical for minimizing exposure. The following protocol outlines the essential steps for safely handling **4-Bromo-2-fluoro-3-methylbenzonitrile**.



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Caption: Step-by-step workflow for the safe handling of the compound.

Detailed Protocol:

- Preparation:
 - Ensure the work area within the fume hood is clean and uncluttered.
 - Confirm that an emergency eyewash station and safety shower are accessible.[\[8\]](#)
 - Assemble all necessary equipment (spatulas, weigh boats, glassware) inside the hood before retrieving the chemical.
- Handling:
 - When handling the solid, use gentle motions to prevent creating dust.
 - Do not eat, drink, or smoke in the laboratory.[\[4\]](#)
 - Keep the container tightly sealed when not in use.[\[5\]](#)[\[9\]](#)
- Post-Handling:
 - All contaminated disposable materials (weigh papers, gloves, paper towels) must be collected in a designated hazardous waste bag within the fume hood.
 - Thoroughly wash hands with soap and water after removing gloves.[\[6\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	1. Immediately move the affected person to fresh air.[6][10][11] 2. If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[6][10] 3. Seek immediate medical attention.
Skin Contact	1. Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and jewelry.[10][11] 2. Use a safety shower for large-area contact. 3. Wash the area with soap and water.[6][10] 4. Seek medical attention if irritation develops or persists.[9]
Eye Contact	1. Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open to ensure complete irrigation.[4][11] 2. Remove contact lenses if present and easy to do so while continuing to rinse.[4] 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.[4][5] 2. Rinse the mouth thoroughly with water.[5][6] 3. If the person is conscious and able to swallow, have them drink plenty of water to dilute the substance.[4][9] 4. Seek immediate medical attention.

In Case of a Spill:

- Evacuate all non-essential personnel from the area.[6]
- Wearing full PPE (including respiratory protection if outside a fume hood), cover the spill with an inert absorbent material like vermiculite or sand.[4]

- Carefully sweep up the absorbed material, avoiding dust generation, and place it into a clearly labeled, sealed container for hazardous waste disposal.[4][6]
- Decontaminate the spill area thoroughly.

Waste Disposal

All waste contaminated with **4-Bromo-2-fluoro-3-methylbenzonitrile** is considered hazardous.

- Solid Waste: Collect all contaminated solids (gloves, weigh paper, absorbent material) in a dedicated, sealed, and clearly labeled hazardous waste container.[6]
- Liquid Waste: Solutions containing this compound should be collected in a separate, sealed, and labeled container for halogenated organic waste.
- Disposal: All waste must be disposed of through the institution's Environmental Health and Safety (EHS) department, in strict accordance with local and national regulations.[6]

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